

Application Notes and Protocols for Citrate Esters in Food-Grade Packaging Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tricaprylyl citrate*

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These application notes provide a comprehensive overview of the use of citrate esters as safe and effective plasticizers in food-grade packaging materials. The following sections detail the properties, performance, and testing protocols for commonly used citrate esters, offering a guide for research and development in this area.

Introduction to Citrate Esters

Citrate esters, derived from citric acid, are increasingly utilized as non-toxic, biodegradable alternatives to traditional phthalate plasticizers in food contact materials.^{[1][2]} Their favorable safety profile and performance characteristics make them suitable for a wide range of polymers, including polyvinyl chloride (PVC) and polylactic acid (PLA).^{[3][4]} Acetyl tributyl citrate (ATBC) is one of the most prominent citrate esters used in food packaging due to its excellent compatibility with various polymers and low migration potential.^{[5][6]}

Data Presentation: Performance of Citrate Esters

The selection of a suitable citrate ester depends on the specific polymer and the desired properties of the final packaging material. The following tables summarize key quantitative data on the performance of common citrate esters.

Table 1: Thermal Properties of PLA Plasticized with Citrate Esters

Plasticizer (wt%)	Polymer	Glass Transition Temp. (Tg) (°C)	Melting Temp. (Tm) (°C)	Cold Crystallization Temp. (Tcc) (°C)
Neat PLA	PLA	60.4	151.5	118.9
10% TEC	PLA	35.1	149.2	105.7
20% TEC	PLA	18.7	147.8	98.4
30% TEC	PLA	10.3	146.1	92.6
10% ATBC	PLA	40.2	150.1	110.3
20% ATBC	PLA	25.9	148.5	102.1
30% ATBC	PLA	12.2	147.3	95.8

Source: Data compiled from multiple studies on the thermal analysis of plasticized PLA.[3][4][7][8][9]

Table 2: Mechanical Properties of PVC Plasticized with Citrate Esters

Plasticizer (phr)	Polymer	Tensile Strength (MPa)	Elongation at Break (%)
Neat PVC	PVC	55.0	5.0
50 phr ATMC11	PVC	22.5	350
50 phr DEHP	PVC	23.0	360
20 wt% TO1D2C	PVC	36.9	-
50 wt% TO1D2C	PVC	11.2	>400
20 wt% TOC	PVC	-	-
50 wt% TOC	PVC	10.5	~380

phr: parts per hundred resin. ATMC11 and TO1D2C are modified citrate esters. DEHP (di(2-ethylhexyl) phthalate) is a traditional phthalate plasticizer shown for comparison.[\[1\]](#)[\[10\]](#)[\[11\]](#)

Table 3: Migration of Acetyl Tributyl Citrate (ATBC) from Packaging Films

Polymer Film	Food Simulant/Food	Contact Time & Temp.	Migration Level
PVDC/PVC	Isooctane	48 h at 30°C	Not Detected
PVDC/PVC	Isooctane	48 h at 4°C	Not Detected
PVDC/PVC	Cod fillets	240 h at 4°C	11.1 - 12.8 mg/kg
PVDC/PVC	Herring fillets	240 h at 4°C	32.4 - 33.4 mg/kg
PVDC/PVC	Soup (microwave)	Minimal contact	0.4 mg/kg
PVDC/PVC	Biscuits (microwave liner)	Intimate contact	79.8 mg/kg

Source: Data from studies on ATBC migration into food and food simulants.[\[5\]](#)[\[6\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation of citrate esters in food packaging applications. The following are standard protocols for key experiments.

Protocol 1: Preparation of Plasticized Polymer Sheets for Testing

Objective: To prepare homogeneous polymer sheets with varying concentrations of citrate esters for mechanical and thermal analysis.

Materials:

- Polymer resin (e.g., PVC, PLA)
- Citrate ester plasticizer (e.g., ATBC, TEC)

- Thermal stabilizer (e.g., calcium-zinc stearate for PVC)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molds for test specimens

Procedure:

- **Dry Blending:** In a high-speed mixer, thoroughly mix the polymer resin with the thermal stabilizer (if required).
- **Plasticizer Incorporation:** Gradually add the desired amount of citrate ester to the blend while continuing to mix until a homogeneous mixture is achieved.
- **Melt Compounding:** Transfer the mixture to a two-roll mill heated to the appropriate processing temperature for the polymer (e.g., 160-170°C for PVC).
- **Sheet Formation:** Mill the compound until a uniform sheet is formed.
- **Molding:** Cut the milled sheets to the desired size and place them into a mold.
- **Pressing:** Preheat the mold in a hydraulic press at the processing temperature for several minutes. Apply pressure to form a sheet of uniform thickness.
- **Cooling:** Cool the mold under pressure to solidify the plastic sheet.
- **Specimen Preparation:** Cut the prepared sheets into the required shapes and sizes for subsequent testing (e.g., dumbbell shape for tensile testing).[\[14\]](#)

Protocol 2: Thermal Analysis using Differential Scanning Calorimetry (DSC)

Objective: To determine the effect of citrate esters on the thermal properties of the polymer, such as glass transition temperature (T_g), melting temperature (T_m), and crystallinity.

Apparatus:

- Differential Scanning Calorimeter (DSC)

Procedure:

- Sample Preparation: Accurately weigh a small sample (5-10 mg) of the plasticized polymer sheet into an aluminum DSC pan.
- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
- Heating and Cooling Cycles:
 - First Heating Scan: Heat the sample from room temperature to a temperature above its melting point (e.g., 200°C for PLA) at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere. This step removes the thermal history of the sample.
 - Cooling Scan: Cool the sample at a controlled rate (e.g., 10°C/min) to a temperature below its glass transition (e.g., -50°C).
 - Second Heating Scan: Heat the sample again at the same controlled rate to a temperature above its melting point.
- Data Analysis: Analyze the second heating scan to determine the T_g (midpoint of the transition), T_{cc} (peak of the exothermic crystallization), and T_m (peak of the endothermic melting). The degree of crystallinity can also be calculated from the melting enthalpy.[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol 3: Mechanical Properties Evaluation (Tensile Testing)

Objective: To measure the effect of citrate esters on the tensile strength and elongation at break of the polymer.

Standard: Based on ASTM D882 for thin plastic sheeting.[\[14\]](#)

Apparatus:

- Universal Testing Machine (UTM) with appropriate load cell and grips.

Procedure:

- **Specimen Preparation:** Cut dumbbell-shaped specimens from the conditioned plasticized polymer sheets according to the dimensions specified in ASTM D882.
- **Testing Conditions:** Conduct the test at a controlled room temperature and humidity.
- **Measurement:**
 - Mount the specimen in the grips of the UTM.
 - Apply a constant rate of extension (e.g., 10 mm/min) until the specimen breaks.^[15]
 - Record the force and elongation throughout the test.
- **Data Analysis:** From the stress-strain curve, determine the tensile strength (maximum stress) and the elongation at break.^{[1][10][16]}

Protocol 4: Migration Testing

Objective: To quantify the amount of citrate ester that migrates from the packaging material into food or food simulants.

Apparatus:

- Migration cells
- Incubator or oven for controlled temperature exposure
- Gas Chromatograph-Mass Spectrometer (GC-MS)

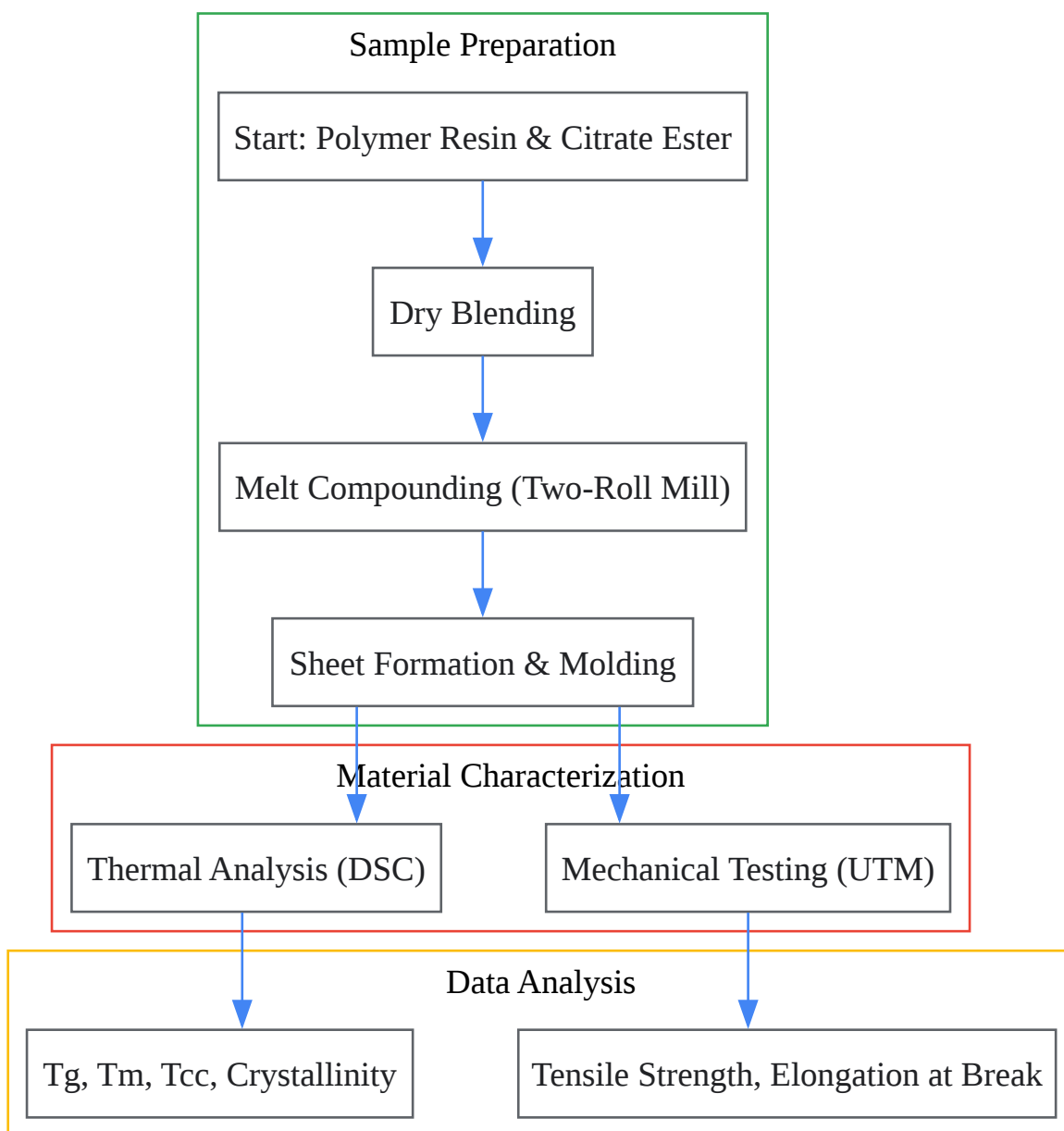
Procedure:

- **Sample Preparation:** Cut the plasticized film into a specific surface area.
- **Food Simulant Selection:** Choose the appropriate food simulant based on the type of food the packaging is intended for (e.g., 10% ethanol for aqueous foods, 50% ethanol or vegetable oil for fatty foods).^[17]

- Migration Cell Assembly: Place the film sample in a migration cell, ensuring contact with the food simulant on one or both sides, depending on the application.
- Exposure: Fill the cell with the food simulant and expose it under controlled time and temperature conditions that represent the intended use and storage of the food product (e.g., 10 days at 40°C).
- Sample Collection: After the exposure period, remove an aliquot of the food simulant for analysis.
- Quantification by GC-MS:
 - Extraction: If necessary, perform a liquid-liquid extraction of the citrate ester from the food simulant into a suitable organic solvent (e.g., dichloromethane).[\[18\]](#)
 - Analysis: Inject the extract into the GC-MS system.
 - Method: Use a suitable GC column (e.g., DB-5ms) and temperature program to separate the citrate ester from other components. The mass spectrometer is used for detection and quantification, often in selected ion monitoring (SIM) mode for higher sensitivity and specificity.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
 - Calibration: Prepare a calibration curve using standard solutions of the citrate ester to quantify the amount in the food simulant.[\[19\]](#)
- Calculate Migration: Express the migration level in mg of substance per kg of food simulant (mg/kg) or mg of substance per dm² of the contact surface (mg/dm²).

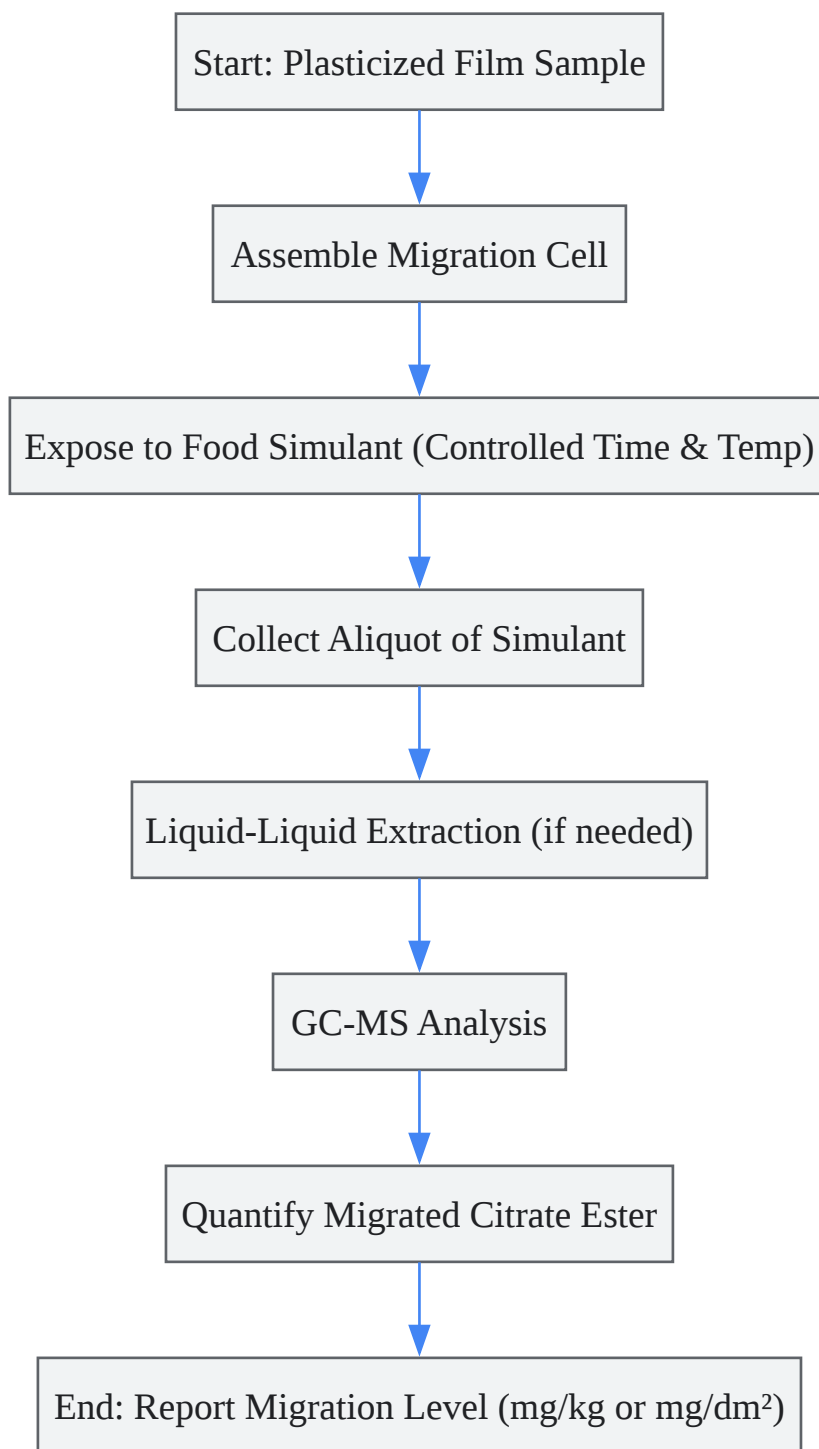
Visualizations

The following diagrams illustrate key workflows and relationships in the research of citrate esters for food packaging.



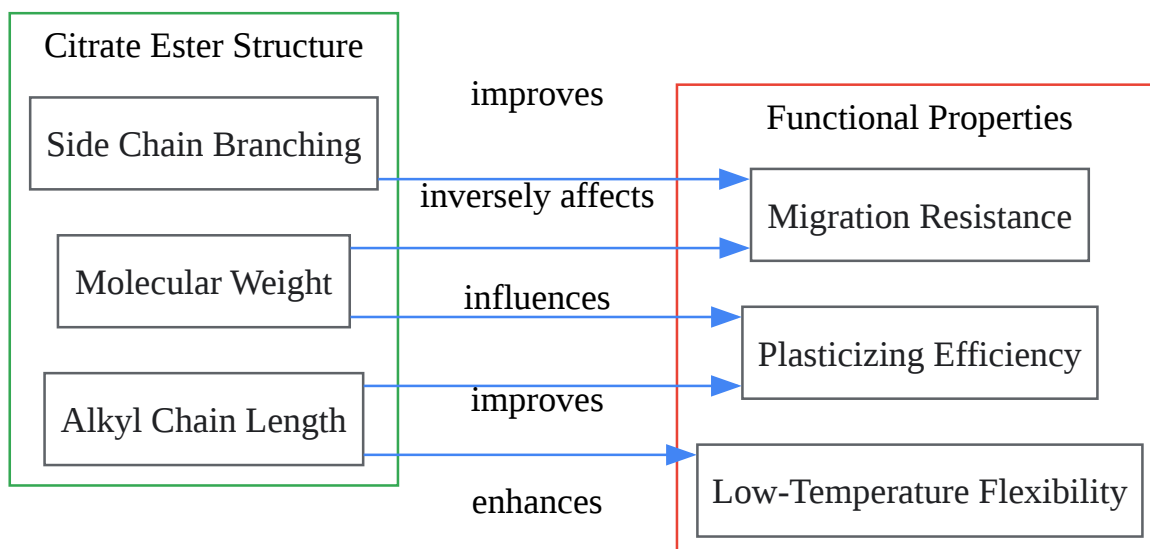
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Caption: Workflow for preparing and testing the mechanical and thermal properties of plasticized polymers.



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Caption: Step-by-step workflow for conducting migration testing of citrate esters from food packaging.



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Caption: Logical relationship between the molecular structure of citrate esters and their functional properties as plasticizers.

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References

- 1. researchgate.net [researchgate.net]
- 2. opastpublishers.com [opastpublishers.com]
- 3. Plasticizing effects of citrate esters on properties of poly(lactic acid) [ouci.dntb.gov.ua]
- 4. redalyc.org [redalyc.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]

- 9. discovery.researcher.life [discovery.researcher.life]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Migration of the Plasticizer Acetyltributyl Citrate from Plastic Film into Foods during Microwave Cooking and Other Domestic Use - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. benchchem.com [benchchem.com]
- 15. ukm.my [ukm.my]
- 16. How Do Plasticizers Influence the Tensile Strength of Plastics?_Industry News_News_Jinli Chemical [en.jinlichemical.com]
- 17. chromatographyonline.com [chromatographyonline.com]
- 18. d-nb.info [d-nb.info]
- 19. redalyc.org [redalyc.org]
- 20. Development of a GC-MS/SIM method for the determination of phytosteryl esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. mdpi.com [mdpi.com]
- 22. Method for the determination of natural ester-type gum bases used as food additives via direct analysis of their constituent wax esters using high-temperature GC/MS - PMC [pmc.ncbi.nlm.nih.gov]
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